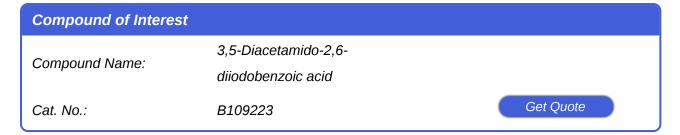


Application Notes and Protocols: Derivatization of 3,5-Diacetamido-2,6-diiodobenzoic Acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Diacetamido-2,6-diiodobenzoic acid is a highly functionalized aromatic compound with potential applications in medicinal chemistry and drug development. Its dense arrangement of iodo, acetamido, and carboxylic acid groups offers multiple points for derivatization, enabling the synthesis of a diverse library of compounds for biological screening. The heavy iodine atoms make this scaffold particularly interesting for applications in radiography as contrast agents or as a basis for radiopharmaceuticals. Furthermore, the core benzoic acid structure is a common motif in many biologically active molecules, including non-steroidal anti-inflammatory drugs (NSAIDs) and anticancer agents.[1][2][3]

This document provides detailed protocols for the derivatization of **3,5-diacetamido-2,6-diiodobenzoic acid**, focusing on esterification and amide bond formation. Additionally, it outlines potential applications in drug discovery, particularly in cancer research, and provides protocols for preliminary biological evaluation.

Chemical Profile

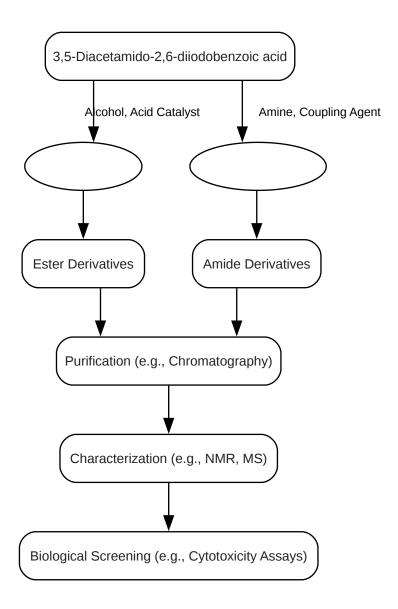


Property	Value
IUPAC Name	3,5-bis(acetylamino)-2,6-diiodobenzoic acid
Molecular Formula	C11H10I2N2O4
Molecular Weight	515.99 g/mol
Appearance	Off-white to pale yellow solid (predicted)
Solubility	Sparingly soluble in water, soluble in organic solvents like DMSO and DMF

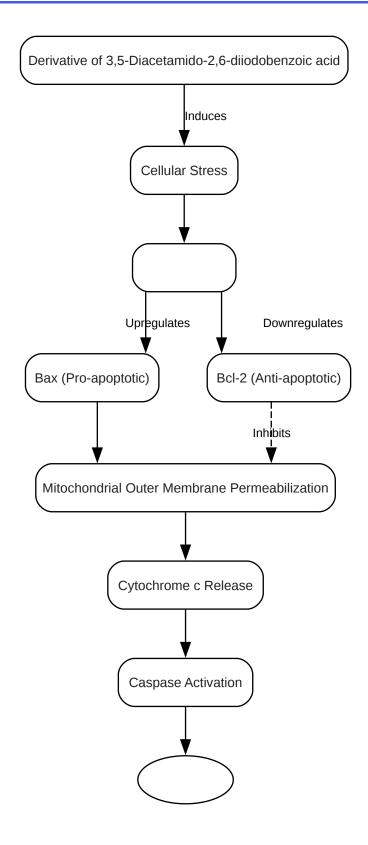
Synthetic Workflow for Derivatization

The following diagram illustrates a general workflow for the derivatization of **3,5-diacetamido-2,6-diiodobenzoic acid** to obtain esters and amides for subsequent biological screening.









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